

# A Technical Guide to the Physical Properties of 1-Isopropylpiperazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isopropylpiperazine*

Cat. No.: *B163126*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 1-**isopropylpiperazine** (CAS No: 4318-42-7). The information herein is compiled for use in research, drug development, and other scientific applications, with a focus on quantitative data and detailed experimental methodologies.

## Core Physical and Chemical Properties

**1-Isopropylpiperazine** is a versatile chemical intermediate, recognized as 1-propan-2-ylpiperazine. It features a piperazine ring substituted with an isopropyl group.<sup>[1]</sup> This compound is typically a colorless to light yellow or orange clear liquid at room temperature.<sup>[1][2]</sup>

Table 1: General and Computed Properties of 1-**Isopropylpiperazine**

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>16</sub> N <sub>2</sub>	[1]
Molecular Weight	128.22 g/mol	[1][3]
Appearance	Colorless to light orange to yellow clear liquid	[1][2]
XlogP	0.4	[3][4]
Hydrogen Bond Donors	1	[4]
Hydrogen Bond Receptors	2	[4]
Rotatable Bond Count	1	[4]
Topological Polar Surface Area	15.3 Å <sup>2</sup>	[3][4]

Table 2: Key Physical Properties of 1-Isopropylpiperazine

Property	Value	Source(s)
Boiling Point	178 - 181 °C	[1][5][6]
Density	0.896 - 0.9 g/mL	[1][2][5]
Refractive Index	n <sub>20/D</sub> 1.47 - 1.4710	[1][2][5]
pKa (Predicted)	9.23 ± 0.10	[2][6]
Water Solubility	Slightly soluble	[2][6]
Flash Point	54.4 °C (129.9 °F) - closed cup	[5]
Vapor Pressure	1.4 ± 0.3 mmHg at 25°C	[4]

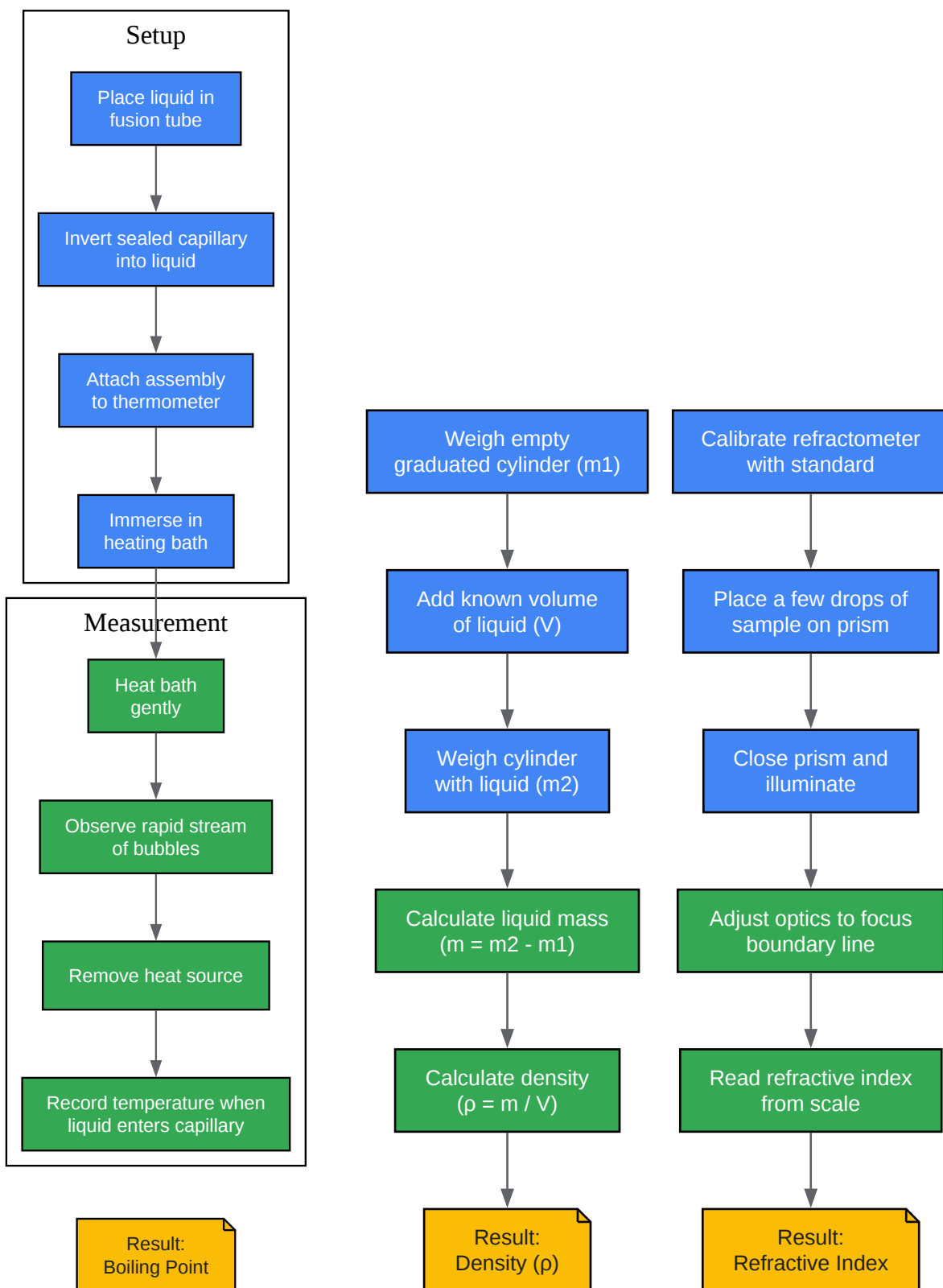
## Experimental Protocols for Property Determination

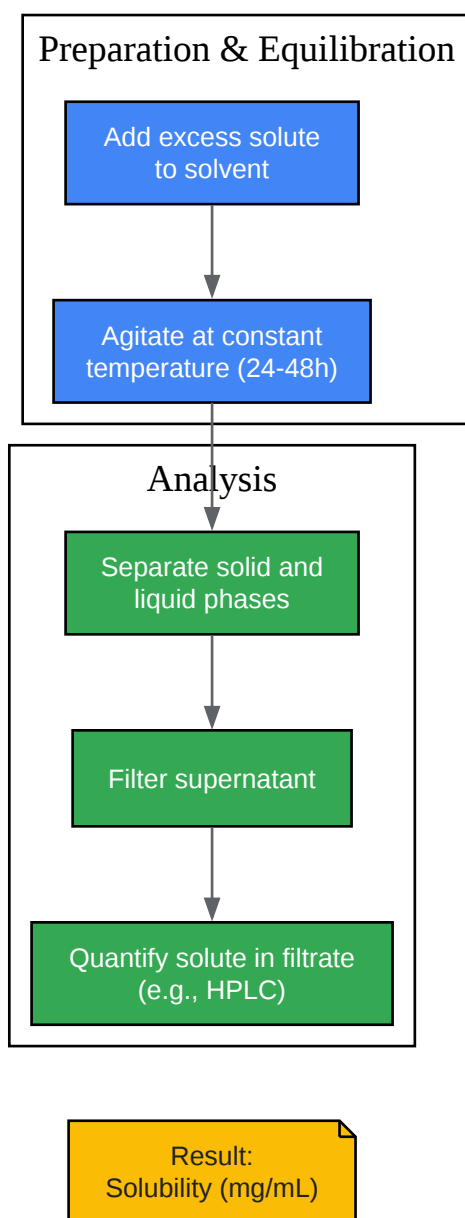
The following sections detail the standard methodologies for determining the key physical properties of liquid compounds like 1-isopropylpiperazine.

The capillary method is a common and accurate technique for determining the boiling point of a liquid, especially when only small sample volumes are available.<sup>[7][8]</sup>

#### Methodology:

- **Sample Preparation:** A small amount of the liquid (e.g., **1-isopropylpiperazine**) is placed into a small test tube or fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample within the test tube.<sup>[7][9]</sup>
- **Apparatus Setup:** The test tube assembly is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This setup is then immersed in a heating bath (e.g., oil bath in a Thiele tube or a metal heating block).<sup>[8][9]</sup>
- **Heating:** The heating bath is heated gently and steadily. Initially, a stream of bubbles will emerge from the capillary as the trapped air expands and escapes.<sup>[8]</sup>
- **Observation:** As the temperature approaches the boiling point, the rate of bubbling will increase as the liquid's vapor replaces the air in the capillary. The temperature at which a rapid and continuous stream of bubbles emerges is noted.<sup>[7]</sup>
- **Boiling Point Identification:** The heat source is then removed. The liquid will begin to cool, and the bubbling will slow down and eventually stop. The exact temperature at which the liquid is drawn up into the capillary tube is the boiling point.<sup>[7][8]</sup>





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Address: 3281 E Guasti Rd

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